

preventing Dorsmanin precipitation in cell culture media

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Compound of Interest

Compound Name: Dorsmanin I

Cat. No.: B15290495

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Technical Support Center: Dorsomorphin

Welcome to the technical support center for Dorsomorphin (also known as Compound C). This resource provides troubleshooting guides and frequently asked questions (FAQs) to help researchers, scientists, and drug development professionals prevent the precipitation of Dorsomorphin in cell culture media and ensure successful experiments.

Frequently Asked Questions (FAQs)

Q1: What is Dorsomorphin and why are there different forms?

Dorsomorphin is a small molecule inhibitor widely used in research.^[1] It is a potent, reversible, and ATP-competitive inhibitor of AMP-activated protein kinase (AMPK).^{[2][3]} It also inhibits bone morphogenetic protein (BMP) type I receptors ALK2, ALK3, and ALK6, which blocks the phosphorylation of SMAD1, SMAD5, and SMAD8.^{[1][4][5]}

Dorsomorphin is commonly available in two forms:

- Dorsomorphin (Base): The free base form of the molecule.
- Dorsomorphin Dihydrochloride: A salt form where the base molecule is combined with two hydrochloride (HCl) molecules.

The primary difference between these forms is their solubility. The dihydrochloride salt has significantly higher aqueous solubility, making it easier to work with in cell culture media.^[6]

Q2: Why is my Dorsomorphin precipitating in my cell culture medium?

Precipitation is a common issue and typically occurs for one of the following reasons:

- Low Aqueous Solubility: The base form of Dorsomorphin has very low solubility in aqueous solutions like cell culture media.[\[7\]](#)
- Improper Dissolution: The initial stock solution, typically made in DMSO, may not have been fully dissolved. Warming and vortexing are often required.[\[5\]](#)[\[8\]](#)
- "Salting Out" Effect: When a concentrated DMSO stock is added too quickly to the aqueous culture medium, the compound can fail to disperse and precipitate out of solution.
- Temperature Shock: Adding a cold or room-temperature stock solution to 37°C media, or failing to pre-warm the media before adding the compound, can decrease its immediate solubility and cause it to crash out.[\[5\]](#)[\[9\]](#)
- High Final Concentration: The desired working concentration may exceed the solubility limit of Dorsomorphin in the specific culture medium being used. Effective concentrations typically range from 0.5 µM to 20 µM.[\[5\]](#)

Q3: What is the best solvent for making a Dorsomorphin stock solution?

The choice of solvent depends on the form of Dorsomorphin you are using:

- For Dorsomorphin (Base), the recommended solvent is DMSO.[\[1\]](#)
- For Dorsomorphin Dihydrochloride, you can use either water (up to 100 mM) or DMSO (up to 20 mM).

Always use high-purity, anhydrous-grade DMSO to prepare stock solutions, as moisture-absorbing DMSO can reduce solubility.[\[8\]](#)

Q4: Which form of Dorsomorphin should I use?

If you have experienced precipitation issues or are starting new experiments, Dorsomorphin Dihydrochloride is highly recommended due to its superior solubility in aqueous buffers.[\[6\]](#)

However, if you only have the base form, it can be used successfully by following the detailed protocol for solubilization and dilution outlined below.

Q5: How should I store Dorsomorphin powder and stock solutions?

- Powder: Store the lyophilized powder desiccated at -20°C.[3] In this form, it is stable for years.[6][10]
- Stock Solutions: Once dissolved (typically in DMSO), prepare single-use aliquots and store them at -20°C. Avoid repeated freeze-thaw cycles.[5] Use the solution within 3 months to prevent loss of potency.[3][10] Aqueous stock solutions of the dihydrochloride salt should not be stored for more than one day.[6]

Data Presentation

Comparison of Dorsomorphin Forms

The table below summarizes the key properties of the two common forms of Dorsomorphin. Note that molecular weights may vary slightly due to hydration.

Property	Dorsomorphin (Base)	Dorsomorphin Dihydrochloride
Alternate Names	Compound C, BML-275[1]	Compound C Dihydrochloride[6]
Chemical Formula	C ₂₄ H ₂₅ N ₅ O[4]	C ₂₄ H ₂₅ N ₅ O · 2HCl
Molecular Weight	~399.5 g/mol [3]	~472.4 g/mol
CAS Number	866405-64-3[4]	1219168-18-9
Solubility in DMSO	~4 mg/mL with warming[3][10]	Soluble to 20 mM with gentle warming
Solubility in Water/PBS	Poor / Insoluble	Soluble to 100 mM in water; ~1 mg/mL in PBS (pH 7.2)[6]

Experimental Protocols

Protocol: Preparing and Using Dorsomorphin to Avoid Precipitation

This protocol is designed to minimize the risk of precipitation when adding Dorsomorphin to cell culture medium.

Materials:

- Dorsomorphin (base or dihydrochloride) powder
- High-purity, anhydrous DMSO
- Sterile microcentrifuge tubes
- Cell culture medium
- Sterile 0.2 µm low-protein binding syringe filter

Methodology:

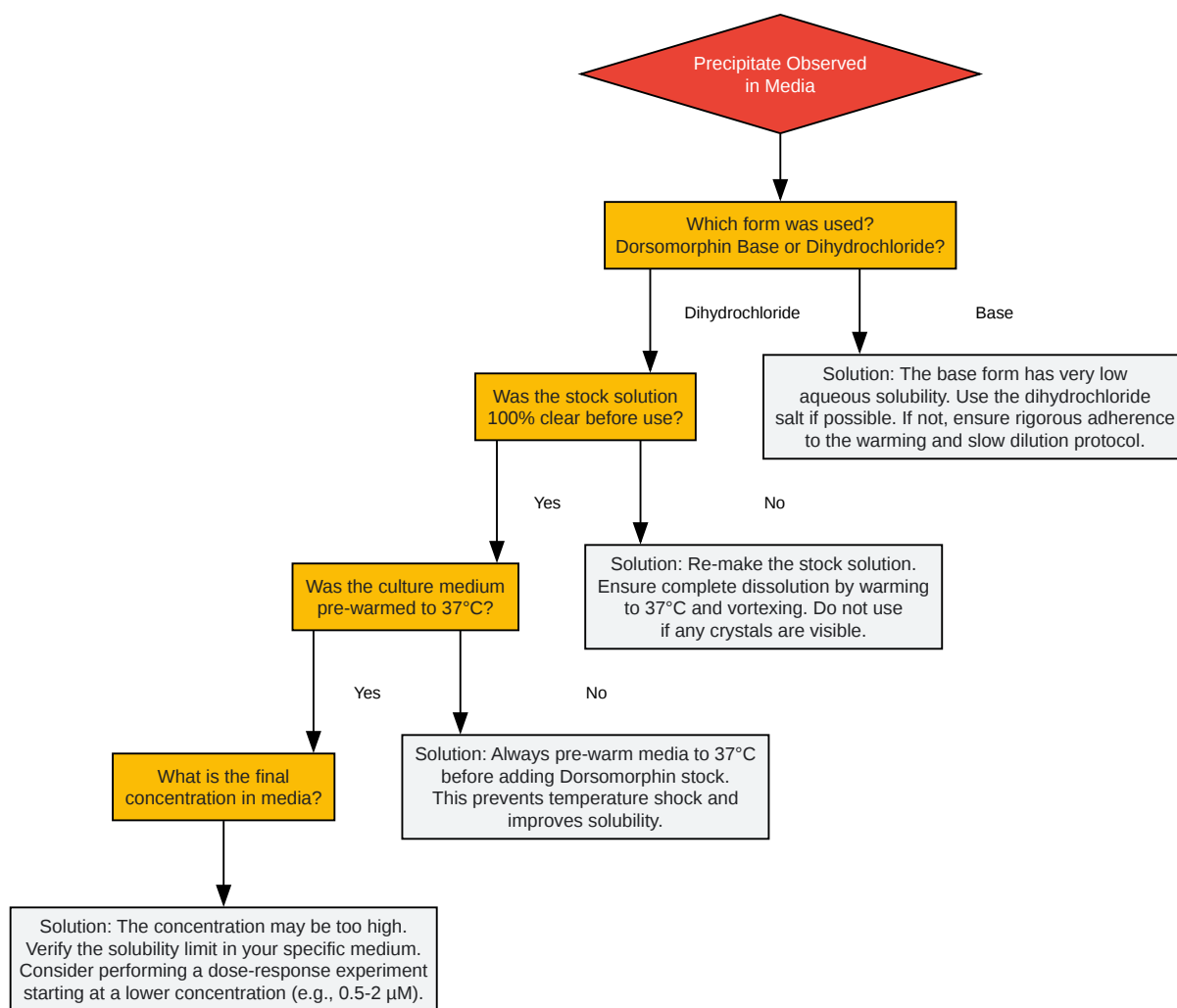
- Prepare a 10 mM Stock Solution:
 - Gently tap the vial of Dorsomorphin powder to ensure all contents are at the bottom.[\[5\]](#)
 - Calculate the volume of DMSO needed. For example, to make a 10 mM stock from 5 mg of Dorsomorphin base (MW 399.5):
 - $\text{Volume (L)} = (\text{Mass (g)} / \text{Molecular Weight (g/mol)}) / \text{Molarity (mol/L)}$
 - $\text{Volume (L)} = (0.005 \text{ g} / 399.5 \text{ g/mol}) / 0.01 \text{ mol/L} = 0.00125 \text{ L} = 1.25 \text{ mL}$
 - Add the calculated volume of DMSO to the vial.[\[3\]](#)[\[10\]](#)
 - To ensure complete dissolution, warm the solution to 37°C for 3-5 minutes and vortex thoroughly.[\[5\]](#)[\[9\]](#) Visually inspect the solution against a light source to confirm that no crystals or particulates are present.
 - Prepare single-use aliquots in sterile tubes and store at -20°C.[\[5\]](#)

- Dilute into Cell Culture Medium:
 - Place the required volume of cell culture medium in a sterile container and pre-warm it to 37°C in a water bath or incubator. This step is critical.[\[5\]](#)[\[9\]](#)
 - Thaw an aliquot of the 10 mM Dorsomorphin stock solution at 37°C.[\[5\]](#)
 - Add the Dorsomorphin stock to the pre-warmed medium drop-by-drop while gently swirling or stirring the medium. Do not add the stock solution all at once.
 - Ensure the final concentration of DMSO in the culture does not exceed 0.5%, as higher concentrations can be toxic to cells.[\[5\]](#)[\[9\]](#)
- Final Filtration (Recommended):
 - To remove any micro-precipitates that may have formed, filter the final Dorsomorphin-supplemented medium through a 0.2 µm low-protein binding syringe filter before adding it to your cells.[\[5\]](#)

Troubleshooting Guide

If you observe precipitation after following the protocol, use this guide to diagnose the issue.

Visualization: Troubleshooting Workflow



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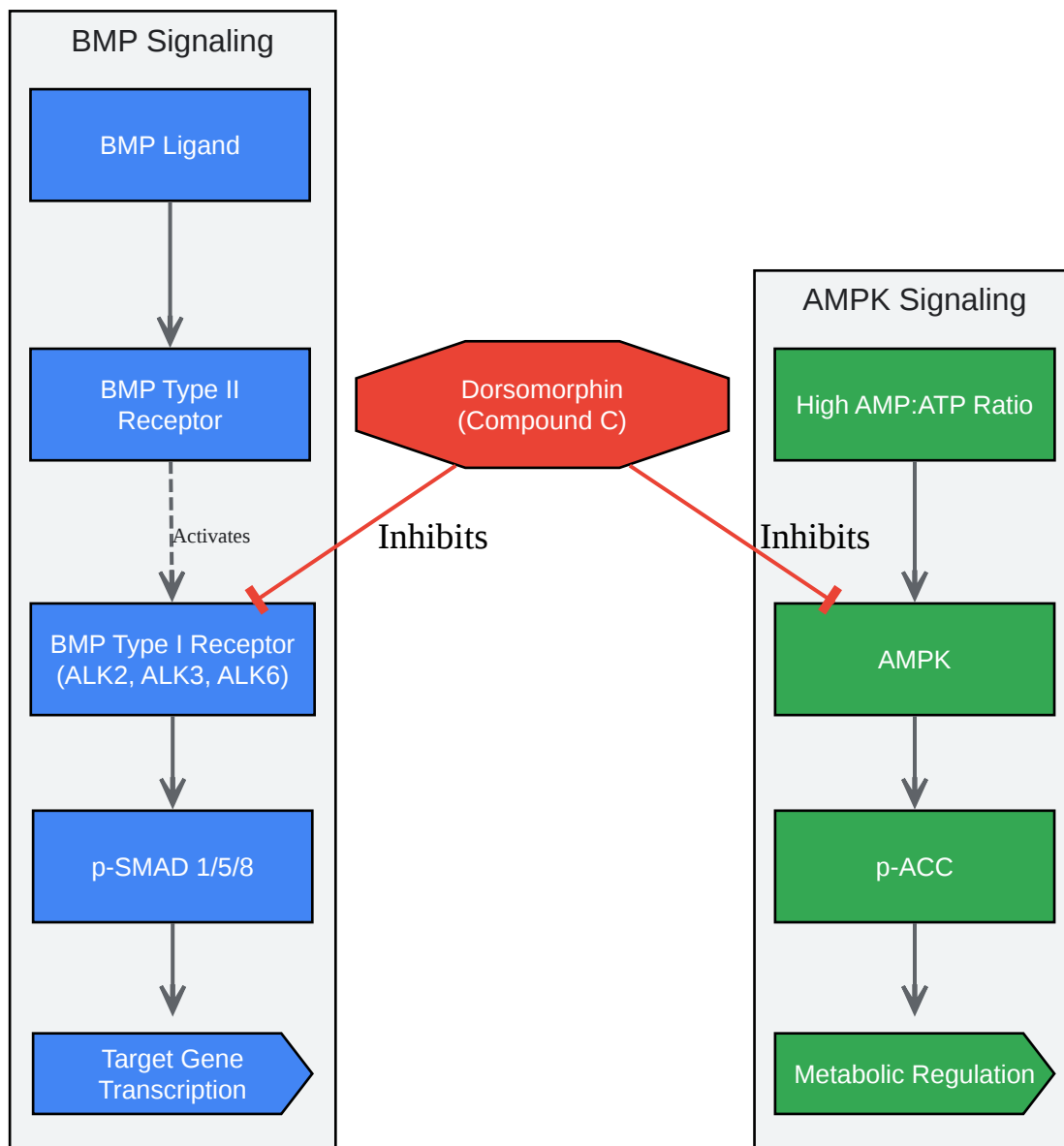
Caption: A troubleshooting flowchart for diagnosing Dorsomorphin precipitation.

Signaling Pathway Diagrams

Dorsomorphin is known to inhibit both the BMP and AMPK signaling pathways.

Visualization: Dorsomorphin Mechanism of Action

Dorsomorphin Inhibition of BMP and AMPK Pathways



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Caption: Dorsomorphin inhibits BMP receptors and AMPK.

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